

Alexa Fluor 555 chemical structure and properties

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Compound of Interest

Compound Name: *Alexa Fluor 555*

Cat. No.: *B1242918*

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Alexa Fluor 555: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical structure, properties, and common applications of **Alexa Fluor 555**, a widely used fluorescent dye in biological research.

Core Chemical and Spectroscopic Properties

Alexa Fluor 555 is a bright, orange-fluorescent dye belonging to the cyanine dye family.^[1] Its chemical structure is characterized by a sulfonated cyanine core, which imparts high water solubility and pH insensitivity.^{[1][2][3]} This sulfonation makes the dye negatively charged and hydrophilic, which helps to prevent aggregation and non-specific binding during labeling and imaging experiments.^{[2][3]} The spectra of **Alexa Fluor 555** are nearly identical to those of Cy3,^[4] allowing for its use with optical filters designed for Cy3.^[4] However, **Alexa Fluor 555** conjugates are generally more fluorescent and photostable than their Cy3 counterparts.^{[4][5][6]}

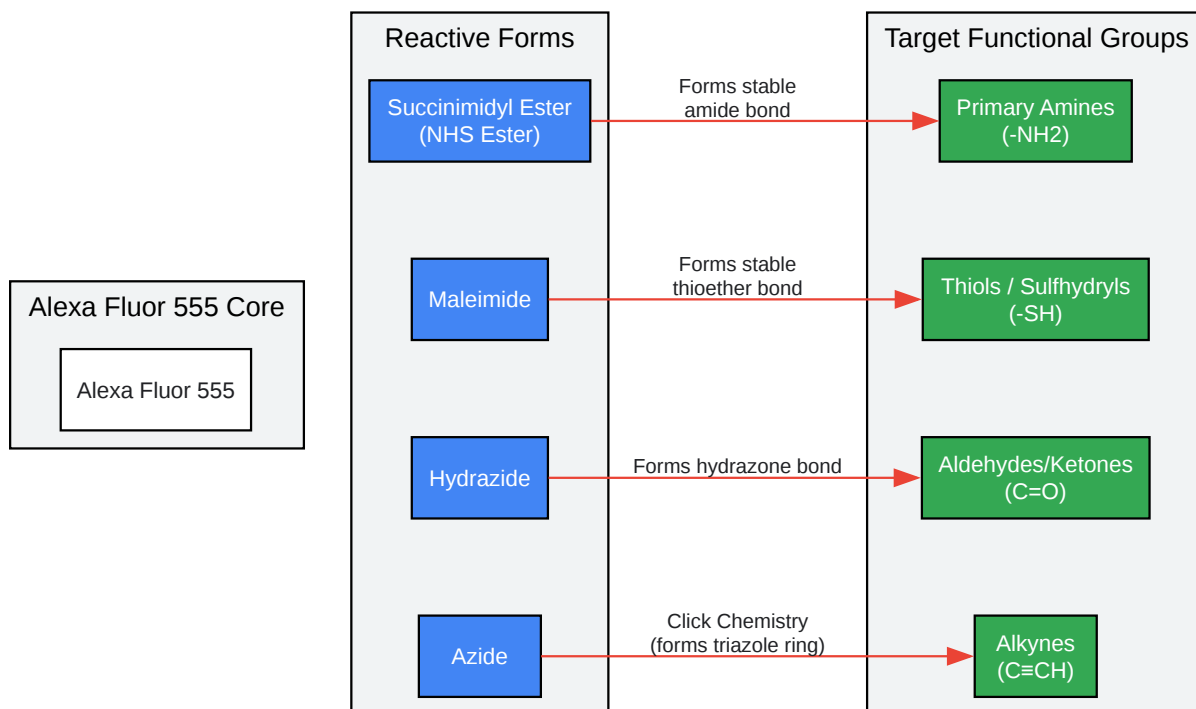
Quantitative Data Summary

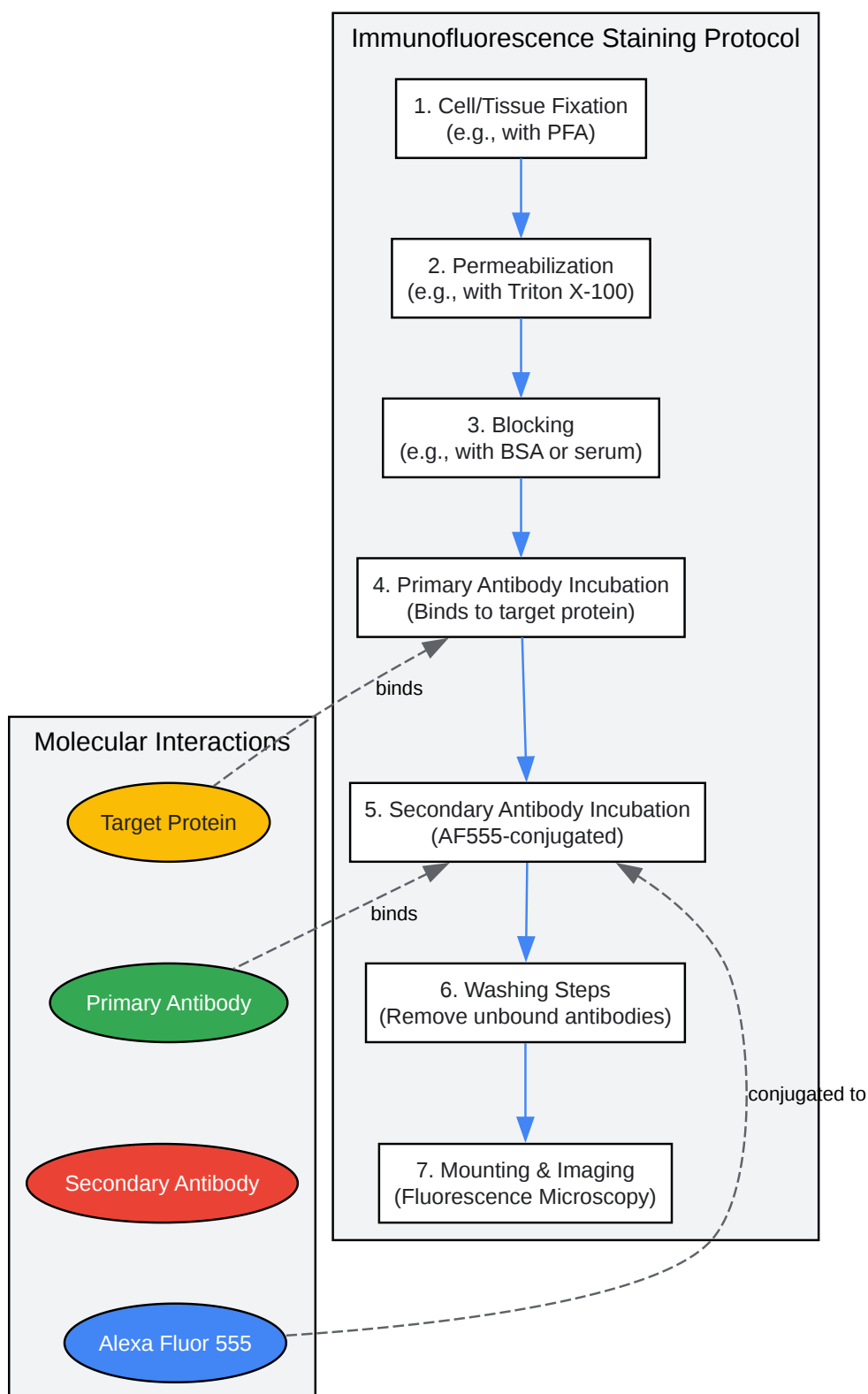
The key photophysical and chemical properties of **Alexa Fluor 555** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum	555 nm	[7] [8]
Emission Maximum	565 nm	[7] [8]
Molar Extinction Coefficient	150,000 - 155,000 cm ⁻¹ M ⁻¹	[3] [7] [9] [10]
Fluorescence Quantum Yield	~0.10	[3]
Molecular Weight	~1250 g/mol (for C2 Maleimide)	[3] [11]
Optimal pH Range	4 - 10	[2] [5] [12]
Fluorescence Lifetime	~0.23 ns (free dye)	[13]

Conjugation Chemistries and Reactive Forms

Alexa Fluor 555 is available in several reactive forms, each designed to specifically couple with a different functional group on a target molecule, such as a protein, antibody, or nucleic acid. The choice of reactive form is critical for successful bioconjugation.





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